

Derivatization of 2-Chloro-7-methoxy-3-methylquinoline for biological screening

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Compound of Interest

Compound Name: 2-Chloro-7-methoxy-3-methylquinoline

CAS No.: 132118-45-7

Cat. No.: B152186

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Application Note & Protocols

Derivatization of 2-Chloro-7-methoxy-3-methylquinoline for High-Throughput Biological Screening

Abstract

The quinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a wide array of pharmacologically active compounds.[1][2][3] This application note provides a comprehensive guide for the strategic derivatization of **2-chloro-7-methoxy-3-methylquinoline**. The protocols herein leverage the inherent reactivity of the C2-chloro substituent, a prime handle for nucleophilic aromatic substitution (SNAr), to enable the efficient synthesis of a diverse library of analogues. We present detailed, field-proven methodologies for the synthesis of amine, ether, and thioether derivatives, along with protocols for their characterization and a strategic workflow for subsequent biological screening. The overarching goal is to equip researchers in drug discovery with a robust and

logical framework for generating novel chemical entities based on this promising quinoline core.

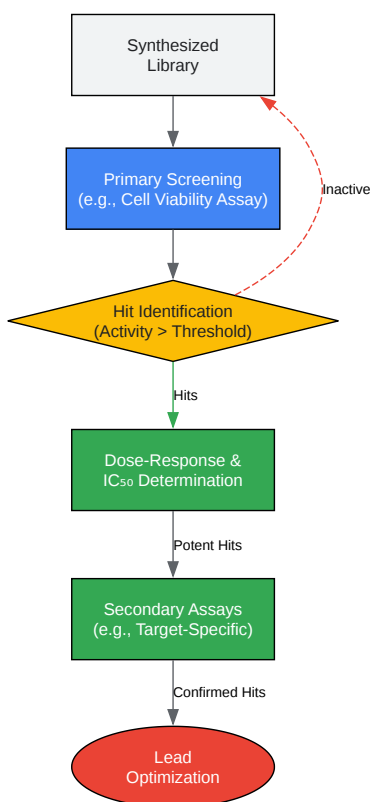
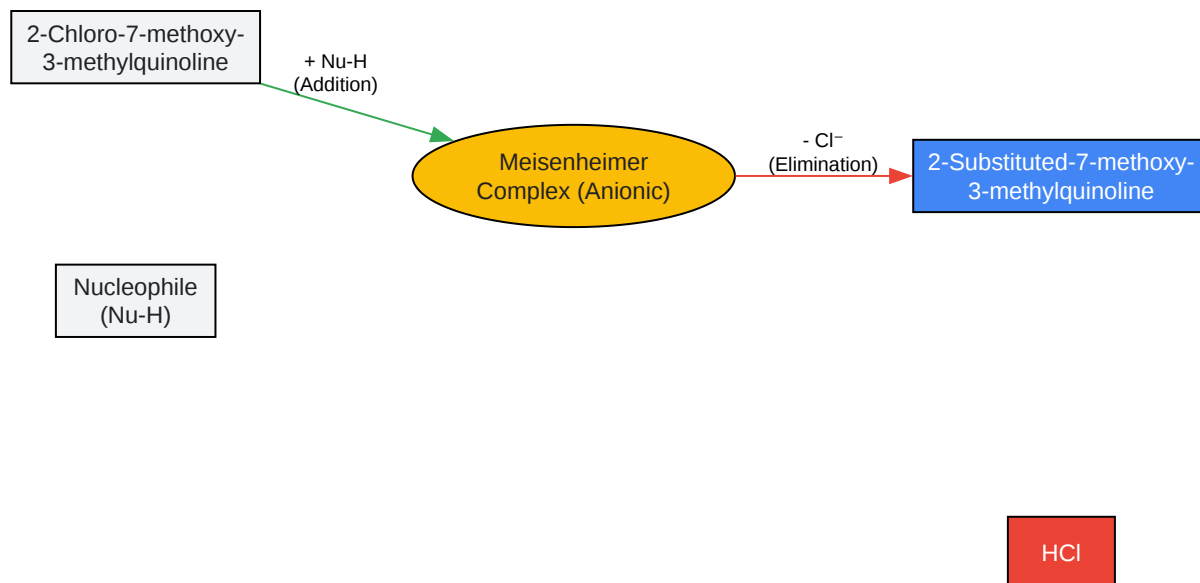
Introduction: The Quinoline Scaffold in Drug Discovery

Nitrogen-containing heterocyclic compounds are fundamental to modern pharmacology. Among them, the quinoline ring system is particularly noteworthy, forming the core of numerous natural products and synthetic drugs with activities spanning anticancer, antimalarial, antibacterial, and anti-inflammatory applications.^{[1][4][5]} The versatility of the quinoline skeleton allows for functionalization at multiple positions, which can significantly modulate the biological activity of the resulting compounds.^[4]

The starting material, **2-chloro-7-methoxy-3-methylquinoline**, is an ideal platform for library synthesis. The electron-deficient nature of the pyridine ring within the quinoline nucleus makes the C2 and C4 positions particularly susceptible to nucleophilic attack, especially when bearing a good leaving group like a halogen.^{[6][7]} The chlorine atom at the C2 position serves as an excellent electrophilic site for derivatization, allowing for the introduction of a wide variety of nucleophiles.

The Chemistry: Nucleophilic Aromatic Substitution (SNAr)

The primary chemical transformation exploited in these protocols is Nucleophilic Aromatic Substitution (SNAr). Unlike electrophilic aromatic substitution, SNAr involves the attack of a nucleophile on an electron-poor aromatic ring.^[8] The reaction typically proceeds through a two-step addition-elimination mechanism, forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex.^[9] The presence of the electronegative nitrogen atom in the quinoline ring enhances the electrophilicity of the C2 carbon, facilitating nucleophilic attack and making this a highly reliable reaction for library generation.^[7]



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